

Physical properties of Hexafluoroacetone sesquihydrate (melting point, boiling point, density).

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Compound of Interest

Compound Name: Hexafluoroacetone sesquihydrate

Cat. No.: B082577

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Hexafluoroacetone Sesquihydrate: A Technical Guide to its Physical Properties

For Researchers, Scientists, and Drug Development Professionals

Introduction

Hexafluoroacetone (HFA) is a highly reactive, nonflammable gas notable for its strong electrophilic character. In the presence of water, it readily forms hydrates, with the most common being **Hexafluoroacetone sesquihydrate** (HFA·1.5H₂O). This technical guide provides an in-depth overview of the key physical properties of **Hexafluoroacetone sesquihydrate**, presenting available data in a structured format. Due to the compound's reactivity and thermal instability, some physical properties, such as a distinct boiling point, are not readily determined. This document also outlines generalized experimental protocols for the characterization of hydrates, which can be adapted for more specific investigations into HFA sesquihydrate.

Physical Properties of Hexafluoroacetone Sesquihydrate



The quantitative physical data for **Hexafluoroacetone sesquihydrate** are summarized in the table below. It is important to note that the boiling point for the sesquihydrate is not available, as it tends to decompose upon heating. The boiling point provided in many sources corresponds to the anhydrous form of Hexafluoroacetone.

Physical Property	Value	Source
Melting Point/Range	18 - 21 °C / 64.4 - 69.8 °F	[1]
Boiling Point	Not Available (Decomposes)	[2]
Density	1.69 g/cm ³	[1]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **Hexafluoroacetone sesquihydrate** are not extensively published. However, standard methodologies for the characterization of hydrates can be applied. The following are generalized protocols that can be adapted by researchers.

Determination of Melting Point

The melting point of **Hexafluoroacetone sesquihydrate** can be determined using a standard capillary melting point apparatus.

- Sample Preparation: A small amount of Hexafluoroacetone sesquihydrate is carefully packed into a capillary tube.
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus.
- Heating: The temperature is gradually increased at a slow, controlled rate (e.g., 1-2 °C per minute) to ensure accurate determination.
- Observation: The temperature range at which the solid begins to melt and the temperature at which it becomes completely liquid are recorded. This range is reported as the melting point.

Determination of Density

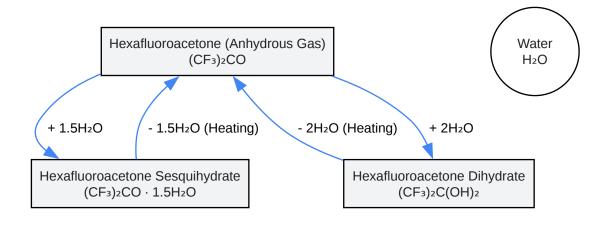


The density of liquid **Hexafluoroacetone sesquihydrate** can be determined using a pycnometer or a digital density meter.

- Pycnometer Calibration: The pycnometer is first cleaned, dried, and weighed empty. It is then filled with a reference liquid of known density (e.g., deionized water) at a specific temperature, and weighed again.
- Sample Measurement: The pycnometer is emptied, dried, and then filled with
 Hexafluoroacetone sesquihydrate at the same temperature. The filled pycnometer is then weighed.
- Calculation: The density of the sample is calculated using the weights of the empty pycnometer, the pycnometer filled with the reference liquid, and the pycnometer filled with the sample, along with the known density of the reference liquid.

Logical Relationships: Formation of Hexafluoroacetone Hydrates

Hexafluoroacetone's strong electrophilicity drives its vigorous reaction with water to form stable hydrates. This relationship is a key characteristic of its chemistry. The following diagram illustrates the reversible formation of Hexafluoroacetone dihydrate and sesquihydrate from the anhydrous form.



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Figure 1: Reversible formation of Hexafluoroacetone hydrates.



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References

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- 2. fishersci.com [fishersci.com]
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